

# Application Notes and Protocols for In Vivo Testing of Fantridone

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## Compound of Interest

Compound Name: Fantridone

Cat. No.: B092440

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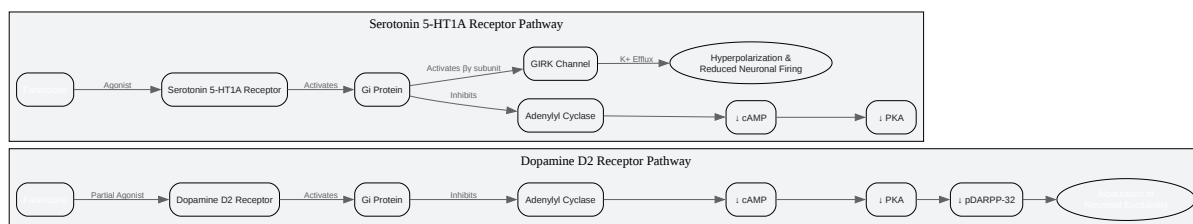
## Introduction

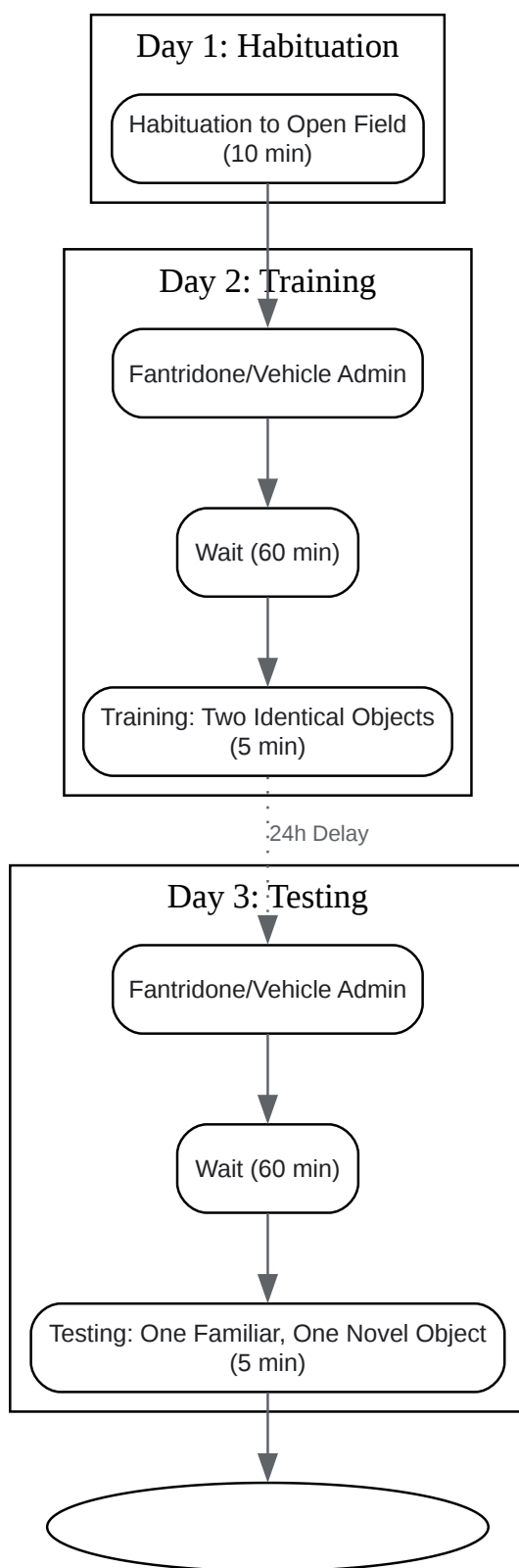
**Fantridone** is a novel investigational compound with a pharmacological profile suggesting potential antipsychotic and antidepressant properties. Pre-clinical data indicates that **Fantridone** acts as a partial agonist at the dopamine D2 receptor and as a full agonist at the serotonin 5-HT1A receptor. This dual mechanism of action suggests that **Fantridone** may be effective in treating a wide range of symptoms associated with psychosis and mood disorders, potentially with a favorable side-effect profile compared to existing medications.

These application notes provide detailed protocols for the in vivo evaluation of **Fantridone** in established animal models. The described studies are designed to assess the compound's efficacy in models relevant to psychosis and depression, as well as to evaluate its potential for extrapyramidal side effects.

## Mechanism of Action: Signaling Pathways

**Fantridone**'s therapeutic potential is believed to stem from its modulation of dopaminergic and serotonergic pathways. As a D2 partial agonist, it is expected to stabilize dopamine signaling, reducing hyperactivity in brain regions where dopamine is excessive (as seen in psychosis) and increasing it where it is deficient. As a 5-HT1A agonist, it is hypothesized to enhance serotonin's modulatory effects, which is associated with antidepressant and anxiolytic effects.





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